

Application Notes and Protocols: Biochemical Assay for Chitin Synthase Inhibitor 9

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Compound of Interest

Compound Name: Chitin synthase inhibitor 9

Cat. No.: B12412778

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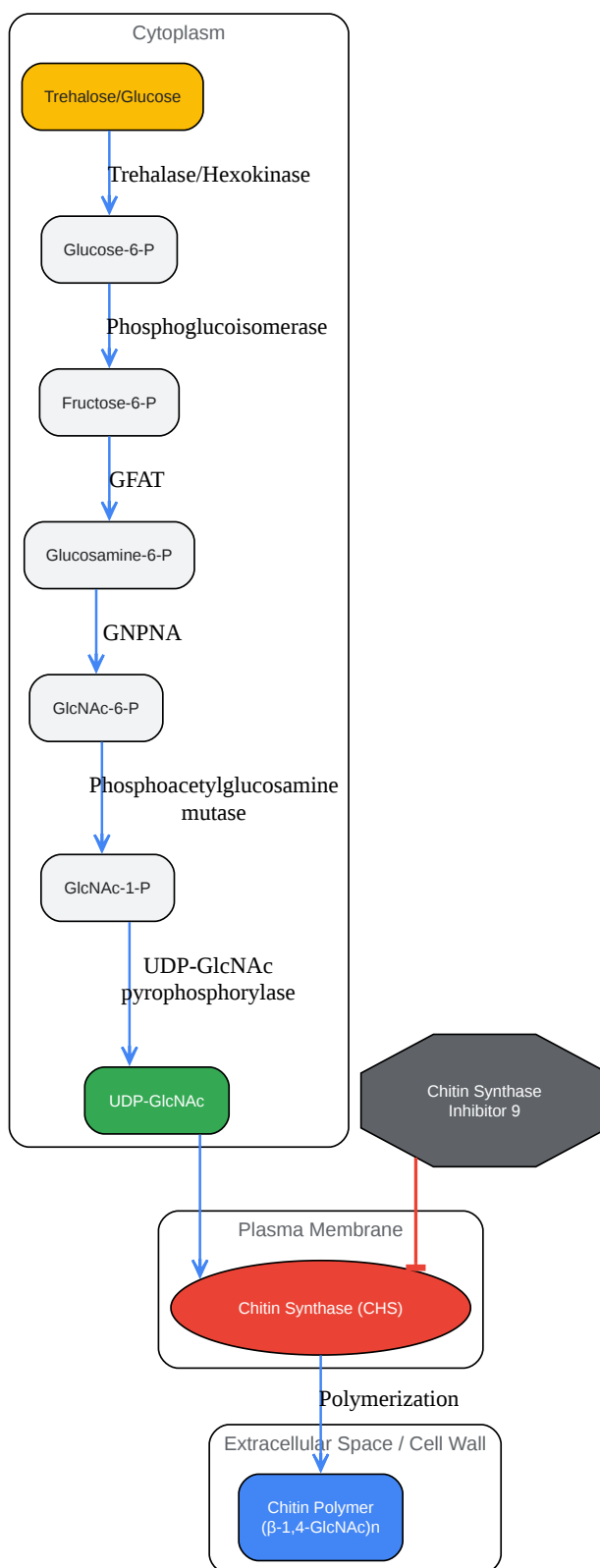
Introduction

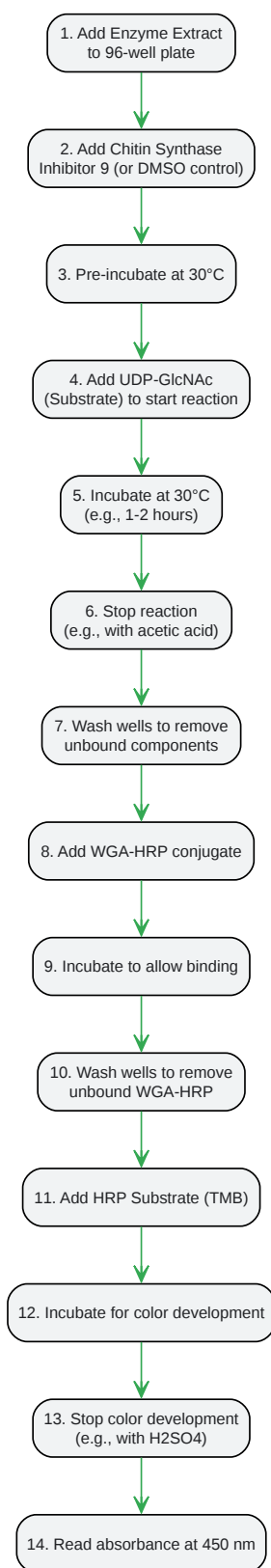
Chitin, a polymer of N-acetylglucosamine, is an essential structural component of the fungal cell wall and the exoskeletons of arthropods.[1][2] Its absence in vertebrates makes the enzymes involved in its synthesis, particularly chitin synthase (CHS), attractive targets for the development of selective antifungal agents and insecticides.[3] Chitin synthase (EC 2.4.1.16) is a membrane-bound glycosyltransferase that catalyzes the polymerization of N-acetylglucosamine from the substrate UDP-N-acetylglucosamine (UDP-GlcNAc) into a β -1,4-linked chitin chain.[4][5] The inhibition of this enzyme can disrupt cell wall integrity, leading to cell lysis and death of the organism.[6]

Chitin Synthase Inhibitor 9 is a compound identified for its broad-spectrum antifungal activity, targeting the chitin synthase enzyme.[7] This document provides a detailed protocol for a non-radioactive biochemical assay to determine the inhibitory activity of **Chitin Synthase Inhibitor 9** and similar compounds. The assay is based on the specific binding of Wheat Germ Agglutinin (WGA) to the newly synthesized chitin polymer.[8]

Signaling Pathway of Chitin Biosynthesis

The biosynthesis of chitin is a highly conserved pathway in fungi and insects, starting from glucose and culminating in the formation of chitin fibrils.[9][10] Chitin synthase is the key enzyme in the final step of this pathway.[1]





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References

- 1. The cellular basis of chitin synthesis in fungi and insects: common principles and differences - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Fungal Chitin Synthases: Structure, Function, and Regulation | MDPI [mdpi.com]
- 4. glycopedia.eu [glycopedia.eu]
- 5. Chitin synthase - Wikipedia [en.wikipedia.org]
- 6. mdpi.com [mdpi.com]
- 7. Chitin synthase inhibitor 9 | TargetMol [targetmol.com]
- 8. Biochemical characterization of chitin synthase activity and inhibition in the African malaria mosquito, *Anopheles gambiae* - PMC [pmc.ncbi.nlm.nih.gov]
- 9. taylorfrancis.com [taylorfrancis.com]
- 10. journals.biologists.com [journals.biologists.com]
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